

# Technical Guide: (R)-Omeprazole Sodium Salt Identification & Characterization[1][2]

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## Compound of Interest

Compound Name: (R)-Omeprazole Sodium Salt

Cat. No.: B1260541

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## Executive Summary

In the development of proton pump inhibitors (PPIs), chiral purity is paramount.[1] While Esomeprazole (the S-enantiomer) is the clinically marketed therapeutic, the (R)-enantiomer serves a critical role as a pharmacological counter-reference and a mandatory impurity standard (Impurity F) in Quality Control (QC).[2][1]

Confusion often arises regarding the Chemical Abstracts Service (CAS) registry numbers for the specific salt forms of these enantiomers. This guide provides a definitive technical breakdown of **(R)-Omeprazole Sodium Salt**, distinguishing it from its free acid form, its racemic parent, and its therapeutic mirror image.[1] It establishes a self-validating protocol for identification, synthesis, and stability management.

## Chemical Identity & Nomenclature[2][3][4]

The precise identification of (R)-Omeprazole Sodium is complicated by the existence of multiple related CAS numbers (racemates, free acids, and various salts).[2][1] The table below serves as the authoritative reference for distinguishing these chemical entities.

## Definitive CAS Registry & Properties[2]

| Chemical Entity       | Stereochemistry | Form        | CAS Registry Number | Molecular Formula                                                 |
|-----------------------|-----------------|-------------|---------------------|-------------------------------------------------------------------|
| (R)-Omeprazole Sodium | (R)-Enantiomer  | Sodium Salt | 161796-77-6         | C <sub>17</sub> H <sub>18</sub> N <sub>3</sub> NaO <sub>3</sub> S |
| (R)-Omeprazole        | (R)-Enantiomer  | Free Acid   | 119141-89-8         | C <sub>17</sub> H <sub>19</sub> N <sub>3</sub> O <sub>3</sub> S   |
| Esomeprazole Sodium   | (S)-Enantiomer  | Sodium Salt | 161796-78-7         | C <sub>17</sub> H <sub>18</sub> N <sub>3</sub> NaO <sub>3</sub> S |
| Omeprazole Sodium     | Racemate        | Sodium Salt | 95510-70-6          | C <sub>17</sub> H <sub>18</sub> N <sub>3</sub> NaO <sub>3</sub> S |
| Omeprazole            | Racemate        | Free Acid   | 73590-58-6          | C <sub>17</sub> H <sub>19</sub> N <sub>3</sub> O <sub>3</sub> S   |

#### Key Identifier:

- Systematic Name: Sodium (R)-5-methoxy-2-[(4-methoxy-3,5-dimethylpyridin-2-yl)methylsulfinyl]-1H-benzimidazole.[\[2\]](#)[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Regulatory Status: Primarily used as Esomeprazole Impurity F (EP/BP standards) for enantiomeric purity testing.[\[2\]](#)[\[1\]](#)

## Structural Logic

The sodium salt is formed at the benzimidazole nitrogen.[\[1\]](#) The chirality resides at the sulfoxide sulfur atom.[\[1\]](#) Unlike carbon-based chirality, the sulfur atom forms a pyramidal structure with a lone pair acting as the fourth substituent, creating a stable stereocenter that requires specific conditions (chiral chromatography) to resolve.[\[1\]](#)

## Analytical Characterization Protocols

To validate the identity of (R)-Omeprazole Sodium, a multi-tiered analytical approach is required. Standard NMR is insufficient as it cannot distinguish enantiomers in an achiral environment.[\[1\]](#)

## Protocol: Chiral HPLC Identification

This is the "Gold Standard" for distinguishing CAS 161796-77-6 from its S-isomer.[\[2\]](#)[\[1\]](#)

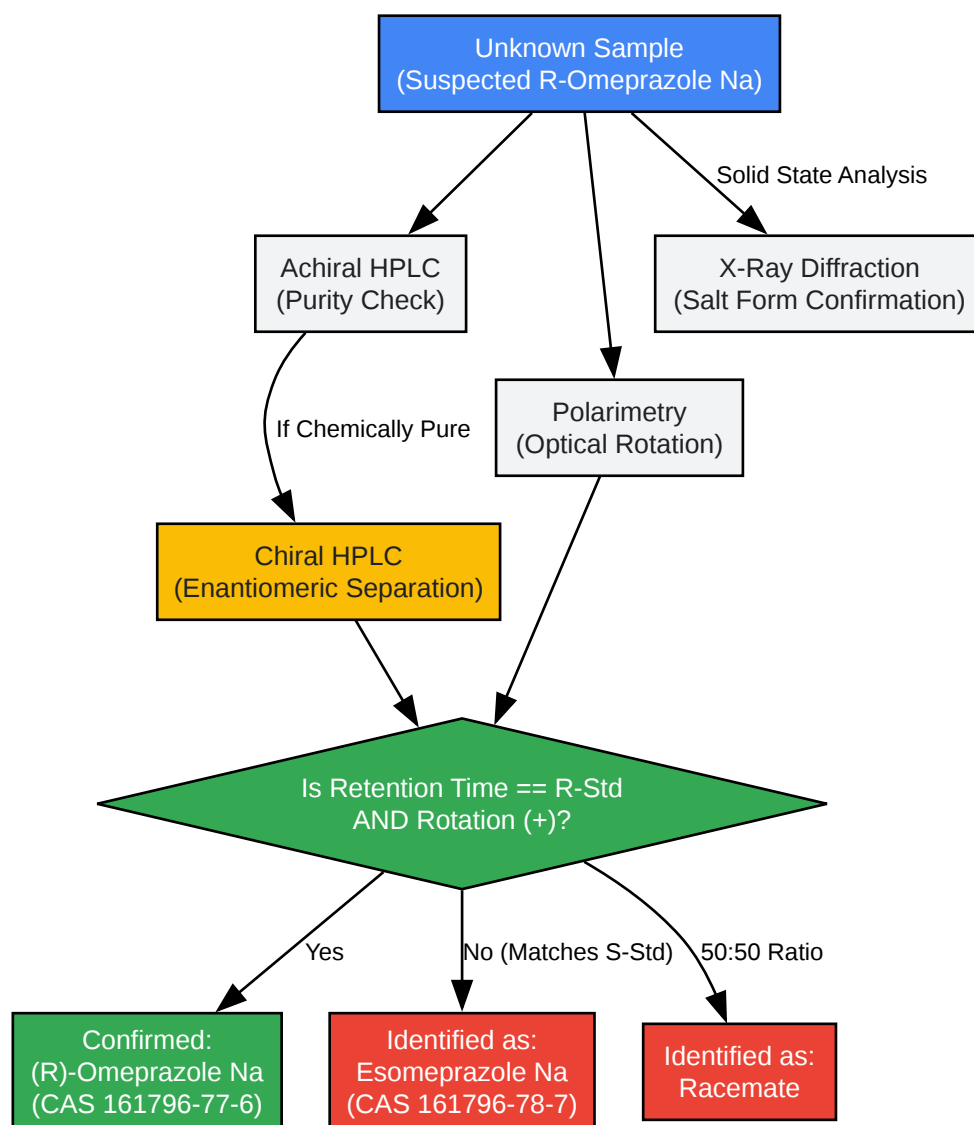
- Objective: Quantify Enantiomeric Excess (ee) and confirm identity against a known standard.
- Column: Chiralpak AD-H or OD-H (Amylose/Cellulose tris(3,5-dimethylphenylcarbamate)).[\[2\]](#)[\[1\]](#)
- Mobile Phase: n-Hexane : Isopropanol (85:15 v/v) with 0.1% Diethylamine (DEA).[\[2\]](#)[\[1\]](#)
  - Note: DEA is critical to suppress peak tailing of the basic benzimidazole moiety.[\[1\]](#)
- Detection: UV at 302 nm.[\[1\]](#)
- Expected Result: The (R)-enantiomer typically elutes before the (S)-enantiomer on AD-H columns, though elution order must always be confirmed with a racemic standard.

## Protocol: Specific Optical Rotation (Polarimetry)

While less specific than HPLC, this provides a rapid bulk confirmation.[\[1\]](#)

- Solvent: Ethanol or Methanol (c=1.0).[\[2\]](#)[\[1\]](#)
- Standard: (R)-Omeprazole Sodium exhibits a positive (+) rotation in ethanol, whereas Esomeprazole (S) is levorotatory (-).[\[2\]](#)[\[1\]](#)
- Specification:  
  
to  
  
(solvent dependent).[\[2\]](#)[\[1\]](#)

## Logical Identification Workflow (DOT Diagram)



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Figure 1: Decision tree for the analytical validation of **(R)-Omeprazole Sodium Salt**.

## Synthesis & Isolation Methodologies

Researchers typically obtain (R)-Omeprazole Sodium via two primary pathways: Asymmetric Oxidation (industrial) or Chiral Resolution (laboratory).<sup>[2][1]</sup>

### Pathway A: Chiral Resolution of Racemate

This method is preferred for generating analytical standards.<sup>[1]</sup>

- Formation of Diastereomeric Salts: React racemic Omeprazole free acid with a chiral base (e.g., chiral amine or mandelic acid derivative).[1]
- Fractional Crystallization: Isolate the (R)-Omeprazole diastereomer based on solubility differences.
- Salt Exchange: Convert the isolated diastereomer back to the free acid, then react with Sodium Hydroxide (NaOH) or Sodium Methoxide (NaOMe) in an anhydrous solvent (Methanol/Ethanol).[2][1]
- Precipitation: Add an anti-solvent (e.g., Diethyl Ether or Methyl tert-butyl ether) to precipitate the sodium salt.[1]

## Pathway B: Preparative Chiral HPLC

For small-scale isolation (<100 mg), preparative chromatography is superior due to speed and purity.[2][1]

- Feed: Racemic Omeprazole Sodium.[1][5]
- Stationary Phase: Chiralpak AD-H (20 $\mu$ m).[2][1]
- Collection: Collect the first eluting fraction (system dependent).
- Desalting/Drying: Rotary evaporation at low temperature (<30°C) to prevent thermal degradation.[2][1]

## Handling, Stability & Storage

Omeprazole salts are notoriously unstable.[1] The (R)-enantiomer sodium salt shares these vulnerabilities. Failure to adhere to these protocols will result in degradation to the sulfone or sulfide analogs.[1]

## Critical Degradation Factors[1][2]

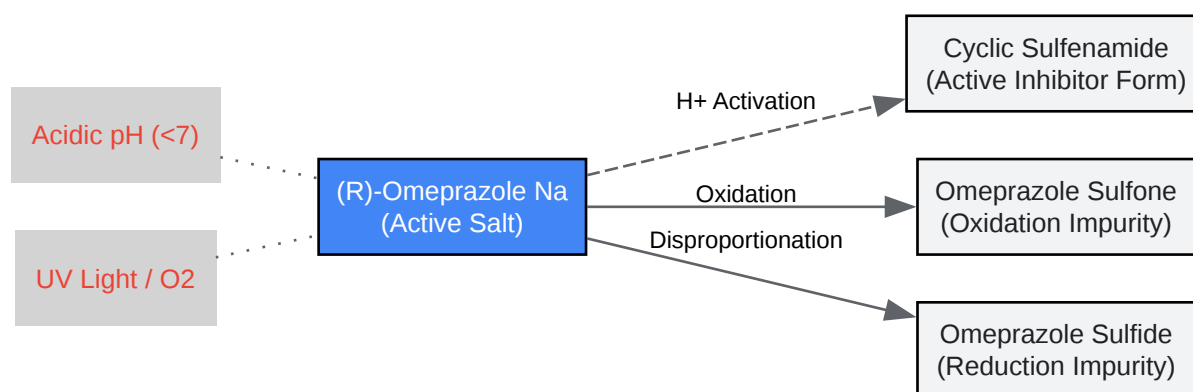
- pH Sensitivity: Highly unstable in acidic media (pH < 7).[1] The mechanism involves acid-catalyzed rearrangement to cyclic sulfenamides.[2][1] Always buffer aqueous solutions to pH > 9.0.

- Hygroscopicity: The sodium salt is hygroscopic.[1] Moisture uptake accelerates hydrolysis.[1]
- Photolability: Sensitive to UV/Vis light.[1] Exposure leads to discoloration (yellowing/browning).[2][1]

## Storage Protocol

- Temperature: -20°C (Long-term) or 2-8°C (Short-term working standards).
- Container: Amber glass vials with Teflon-lined caps.
- Atmosphere: Store under Argon or Nitrogen headspace.[1]

## Degradation Pathway Visualization[1][2]



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Figure 2: Primary degradation pathways necessitating strict pH and light control.[2][1]

## References

- Pharmaffiliates.(R)-Omeprazole Sodium - CAS 161796-77-6 Technical Data. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information (NCBI).PubChem Compound Summary for Esomeprazole Sodium (S-Enantiomer comparison). Retrieved from [\[Link\]](#)

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## Sources

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- 2. 119141-89-8|(R)-5-Methoxy-2-(((4-methoxy-3,5-dimethylpyridin-2-yl)methyl)sulfinyl)-1H-benzo[d]imidazole|BLD Pharm [[bldpharm.com](https://www.bldpharm.com)]
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